

Personal protective equipment for handling Myristoleic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Myristoleic Acid

Cat. No.: B164362

[Get Quote](#)

Essential Safety and Handling Guide for Myristoleic Acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds like **Myristoleic Acid**. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory practices.

Myristoleic acid (cis-9-tetradecenoic acid) is a combustible liquid that can cause skin, eye, and respiratory irritation[1]. Adherence to proper safety protocols is crucial to minimize risks and ensure safe handling.

Hazard Identification

According to the Globally Harmonized System (GHS), **Myristoleic Acid** is classified with the following hazards:

- Flammable Liquid: Combustible liquid[1].
- Skin Irritation: Causes skin irritation[1].
- Eye Irritation: Causes serious eye irritation[1].
- Respiratory Irritation: May cause respiratory irritation[1].

Personal Protective Equipment (PPE)

The following personal protective equipment is essential to wear when handling **Myristoleic Acid** to prevent exposure and ensure personal safety.

Eye and Face Protection:

- **Safety Goggles or Glasses:** Wear safety goggles or glasses with side shields to protect against splashes[2][3].
- **Face Shield:** For tasks with a higher risk of splashing, a face shield should be worn in addition to safety goggles[2][3].

Skin Protection:

- **Gloves:** Chemical-resistant gloves are required. Nitrile or neoprene gloves are recommended as they provide good resistance to fatty acids[2][4]. Ensure gloves are properly fitted to cover the wrists[2].
- **Protective Clothing:** Wear a lab coat, long-sleeved shirt, and long pants to cover as much skin as possible[2]. For larger quantities or increased splash risk, a chemical-resistant apron is advised[2].

Respiratory Protection:

- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhaling vapors or mists[1][5].
- **Respirator:** If ventilation is inadequate or there is a risk of inhaling vapors, appropriate respiratory protection should be used[2]. For low vapor concentrations, a particulate respirator may be sufficient, while high-risk situations may necessitate a powered air-purifying respirator (PAPR) or a supplied-air respirator[2].

Property	Value
CAS Number	544-64-9
Boiling Point	144 °C (291.2 °F)
Flash Point	62 °C (143.6 °F)
Density	0.9 g/cm ³ at 20 °C (68 °F)
Water Solubility	Not miscible or difficult to mix

Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing[5][6].
- Avoid breathing dust, fume, gas, mist, vapors, or spray[1].
- Wash hands thoroughly after handling[1].
- Keep away from flames and hot surfaces – No smoking[1].
- Use in a well-ventilated area[7].

Storage:

- Store in a cool, dry, well-ventilated area[7].
- Keep containers securely sealed when not in use[7].
- Store away from incompatible materials and foodstuff containers[7].

Emergency Procedures

In Case of Inhalation:

- Move the person to fresh air[6].

- If unconscious, place the patient in a stable side position for transportation[1].
- If breathing is difficult, give oxygen. If not breathing, give artificial respiration[6][8].
- Seek medical attention if symptoms persist[1].

In Case of Skin Contact:

- Immediately remove any contaminated clothing[1].
- Wash the affected area immediately with plenty of water and soap and rinse thoroughly[1].
- Seek medical attention if irritation develops or persists[6][7].

In Case of Eye Contact:

- Rinse the opened eye for several minutes under running water[1].
- Ensure complete irrigation by keeping eyelids apart and away from the eye[7].
- If symptoms persist, consult a doctor[1].

In Case of Ingestion:

- Do NOT induce vomiting[6][9].
- If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water[6].
- Seek medical attention if symptoms persist[1].

Disposal Plan

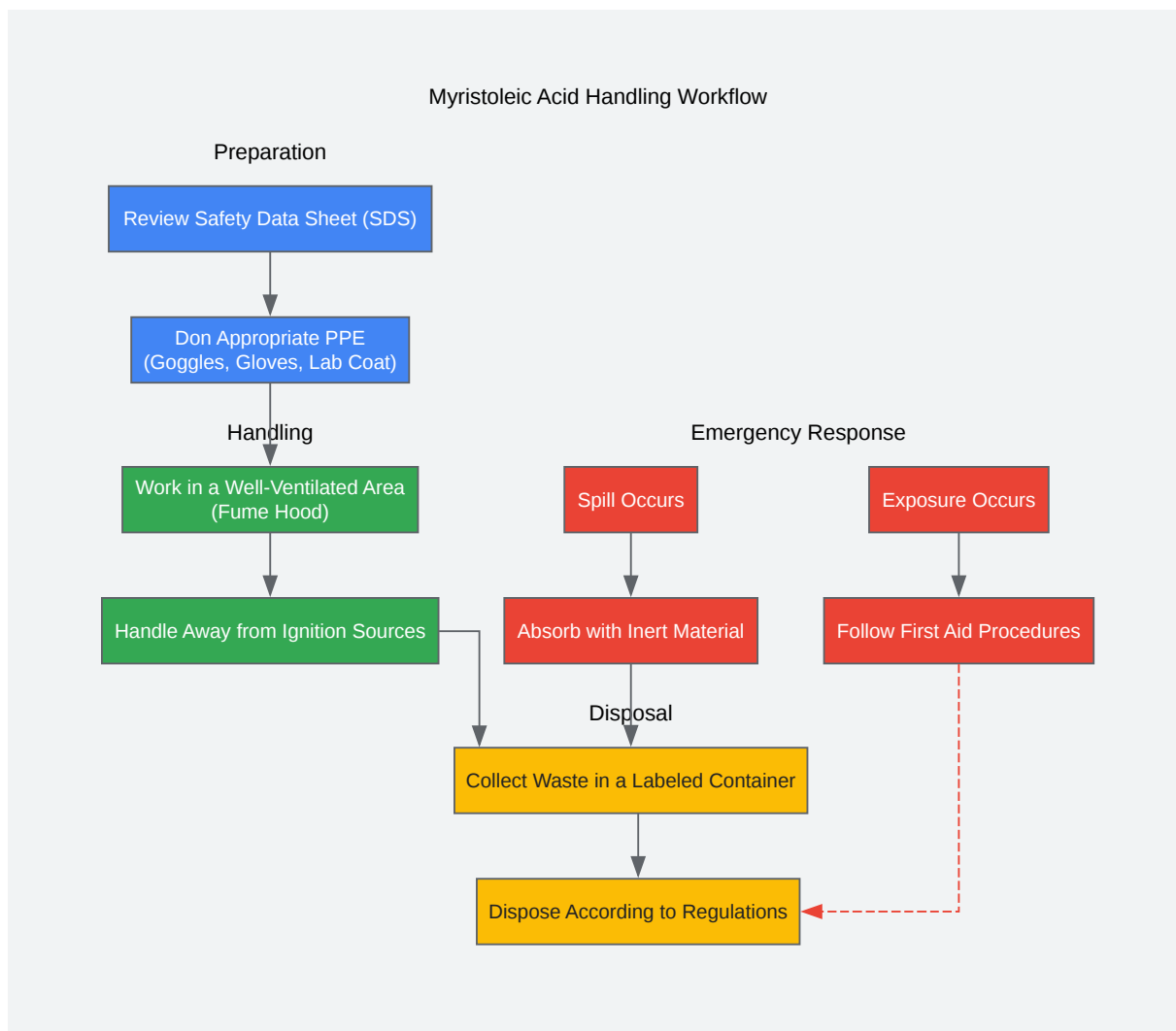
Spill Cleanup:

- Ensure adequate ventilation and wear appropriate PPE[1].
- Absorb the spill with a liquid-binding material such as sand, diatomite, acid binders, universal binders, or sawdust[1].

- Place the contaminated material in a suitable, closed container for disposal[5][7].
- Do not allow the substance to enter sewers or surface/ground water[1].

Waste Disposal:

- Dispose of contaminated material as waste according to official regulations[1].
- **Myristoleic acid** must not be disposed of together with household garbage[1].
- Do not allow the product to reach the sewage system[1].
- Uncleaned packaging should be disposed of according to official regulations[1].



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Myristoleic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [helifattyacid.com](https://www.helifattyacid.com) [[helifattyacid.com](https://www.helifattyacid.com)]
- 3. [fatfinger.io](https://www.fatfinger.io) [[fatfinger.io](https://www.fatfinger.io)]
- 4. Personal Protection Equipment (PPE) for Oil and Gas Personnel - HSI [[hsi.com](https://www.hsi.com)]
- 5. MYRISTOLEIC ACID - Safety Data Sheet [[chemicalbook.com](https://www.chemicalbook.com)]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 9. tsapps.nist.gov [tsapps.nist.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Myristoleic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b164362#personal-protective-equipment-for-handling-myristoleic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com